

Safe Disposal of 5-Bromo-2-fluoropyrimidine: A Comprehensive Guide

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Compound of Interest

Compound Name: **5-Bromo-2-fluoropyrimidine**

Cat. No.: **B1268855**

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For laboratory professionals engaged in research, development, and scientific analysis, the proper management and disposal of chemical reagents is a critical component of ensuring a safe and compliant operational environment. This guide provides detailed, step-by-step procedures for the safe handling and disposal of **5-Bromo-2-fluoropyrimidine**, a compound requiring careful management due to its potential hazards.

Essential Safety and Handling Precautions

5-Bromo-2-fluoropyrimidine is classified as a hazardous substance that can cause skin, eye, and respiratory tract irritation.^[1] Therefore, all handling and disposal procedures must be conducted with appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety glasses, and a laboratory coat.^[2] Work should be performed in a well-ventilated area, preferably within a chemical fume hood.^{[1][3]}

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **5-Bromo-2-fluoropyrimidine**, providing a quick reference for its characteristics.

Property	Value
Molecular Formula	C4H2BrFN2
Molecular Weight	176.97 g/mol
Appearance	Light yellow solid crystalline
Melting Point	90 - 93 °C / 194 - 199.4 °F[4]
Boiling Point	No information available
Flash Point	No information available
Solubility in Water	No information available

Step-by-Step Disposal Protocol

The cardinal rule for the disposal of **5-Bromo-2-fluoropyrimidine** is to treat it as hazardous waste. It must never be disposed of down the drain or in regular trash.[1] The required disposal route is through a licensed professional waste disposal service or your institution's Environmental Health and Safety (EHS) department.[1]

1. Waste Collection and Segregation:

- Solid Waste: Collect any surplus or unwanted **5-Bromo-2-fluoropyrimidine** in its original container or a clearly labeled, compatible, and sealable container.[1] Contaminated solid waste, such as gloves, absorbent pads, and weighing paper, should be placed into a designated solid halogenated waste container.[5]
- Liquid Waste: Should a solution containing **5-Bromo-2-fluoropyrimidine** be created, it must be collected in a designated container for halogenated liquid waste.[5]
- Segregation: It is crucial to not mix halogenated waste with non-halogenated organic waste, as this can complicate the disposal process and increase costs.[5]

2. Container Management:

- Labeling: The waste container must be clearly and accurately labeled as "Hazardous Waste" and include the full chemical name: "**5-Bromo-2-fluoropyrimidine**".[2]

- Storage: Keep the waste container tightly closed when not in use and store it in a designated, well-ventilated, and cool secondary containment area.[4][6] This storage area should be away from incompatible materials.

3. Disposal of Empty Containers:

- Empty containers that previously held **5-Bromo-2-fluoropyrimidine** must be managed as hazardous waste.[1]
- The first rinse of the container with a suitable solvent should be collected and disposed of as halogenated liquid waste.[1] For highly toxic chemicals, the first three rinses must be collected.[1]

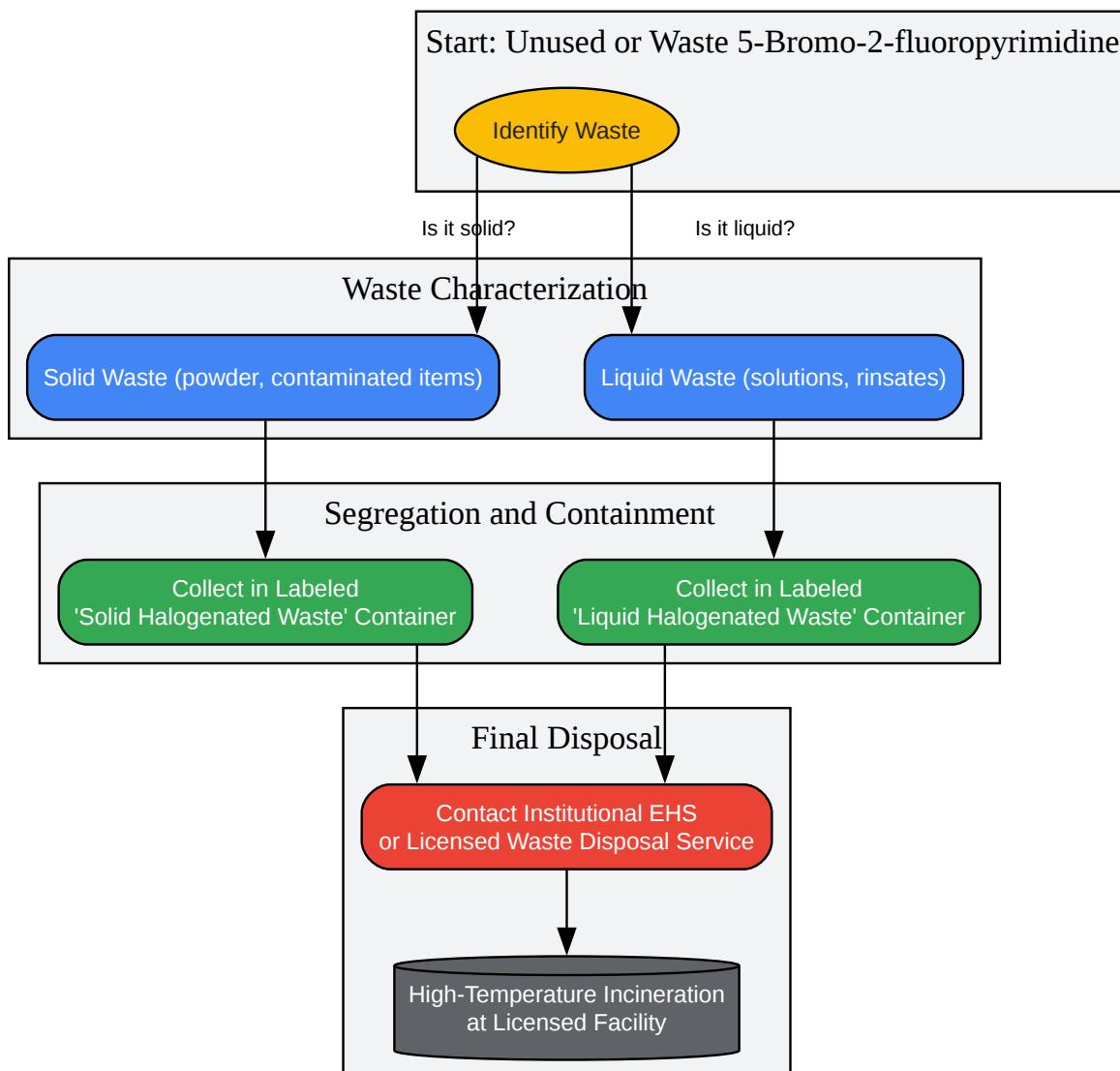
4. Spill Response:

- In the event of a spill, the area should be evacuated and ventilated.
- Wearing appropriate PPE, carefully sweep or vacuum the solid material into a suitable container for disposal.[1]
- The spill area should then be decontaminated, and all cleaning materials must be disposed of as hazardous waste.[1]

5. Final Disposal:

- Contact your institution's EHS office to arrange for the pickup and disposal of the collected waste.[1]
- A common and recommended disposal method for this type of chemical is incineration by a licensed facility. The material may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[1]

Disposal Workflow



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